

Technical Support Center: Addressing Variability in O-Demethylencaïnide Metabolic Rates

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: O-Demethylencaïnide

CAS No.: 81329-70-6

Cat. No.: B041967

[Get Quote](#)

Introduction

Welcome to the technical support guide for researchers, scientists, and drug development professionals investigating the metabolism of encainide, with a specific focus on its primary active metabolite, **O-Demethylencaïnide (ODE)**. Encainide, a Class IC antiarrhythmic agent, undergoes extensive and highly variable metabolism, which presents significant challenges in experimental design and data interpretation. This variability is almost entirely dictated by the genetic polymorphism of the cytochrome P450 enzyme CYP2D6.[\[1\]](#)[\[2\]](#)

This guide is designed to provide you with not only procedural steps but also the underlying scientific rationale to effectively troubleshoot common issues and ensure the integrity of your results. We will delve into the causality behind experimental choices, provide self-validating protocols, and ground our recommendations in authoritative references.

Frequently Asked Questions (FAQs)

Q1: What is O-Demethylencaïnide (ODE) and why is it important?

O-Demethylencaïnide (ODE) is the major, pharmacologically active metabolite of encainide.[1][3] In the majority of the population, the antiarrhythmic effects observed during oral encainide therapy are primarily mediated by ODE, not the parent drug.[4][5] ODE is a more potent sodium channel blocker than encainide itself, making its formation rate a critical determinant of the drug's overall efficacy and safety profile.[6][7]

Q2: What is the primary enzyme responsible for ODE formation?

The O-demethylation of encainide to ODE is almost exclusively catalyzed by the hepatic enzyme Cytochrome P450 2D6 (CYP2D6).[6][8] This enzyme is part of a large family of proteins involved in the metabolism of a vast number of clinically used drugs.[9][10]

Q3: Why is there such significant variability in ODE metabolic rates?

The variability is a direct consequence of extensive genetic polymorphism in the CYP2D6 gene.[1][11] The CYP2D6 gene is highly polymorphic, with over 100 known alleles, each influencing the enzyme's activity level.[9][12] This genetic diversity leads to distinct population phenotypes with vastly different metabolic capacities.

Q4: What are the different CYP2D6 metabolizer phenotypes?

Individuals can be categorized into four main groups based on their genetic makeup (diplotype) and resulting enzyme activity[11][12]:

- **Poor Metabolizers (PMs):** Possess two non-functional alleles, leading to little or no CYP2D6 activity. They produce very little ODE and accumulate high levels of the parent drug, encainide.[2][13]
- **Intermediate Metabolizers (IMs):** Have a combination of alleles that results in decreased enzyme activity compared to normal.
- **Extensive (Normal) Metabolizers (EMs):** Have at least one fully functional allele, representing the "normal" metabolic capacity. This is the most common phenotype.[2]

- Ultrarapid Metabolizers (UMs): Carry multiple copies of the functional CYP2D6 gene, leading to greater-than-normal enzyme activity and very rapid formation of ODE.[\[11\]](#)

Troubleshooting Guide: Common Experimental Issues

This section addresses specific problems you might encounter during your in vitro or in vivo experiments.

Problem 1: Unexpectedly High or Low ODE Formation in In Vitro Systems

You're running an assay with human liver microsomes (HLM) or recombinant enzymes and the rate of ODE formation is drastically different from expected values.

Possible Cause A: Uncharacterized or Incorrect CYP2D6 Genotype of the Biological Matrix

- Expertise & Logic: Human liver microsomes are pooled from multiple donors or sourced from single donors. Their metabolic capacity is a direct reflection of the donors' CYP2D6 genetics. Using a batch of HLMS without knowing its genotypic composition is a major source of uncontrolled variability. A pool from mostly PM donors will show negligible ODE formation, while a pool from UMs will show extremely high activity.
- Troubleshooting & Validation:
 - Procure Characterized Reagents: Always purchase HLMS or other liver fractions (e.g., S9, hepatocytes) from reputable vendors who provide detailed characterization, including the CYP2D6 genotype and measured activity for probe substrates (e.g., dextromethorphan, bufuralol).[\[14\]](#)
 - Use a Panel: For initial studies, use a panel of HLMS from different phenotype groups (PM, IM, EM, UM) to establish the dynamic range of metabolic rates. This validates that your assay is sensitive to genetic differences.

- Confirm with Probe Substrates: Before testing encainide, run a positive control with a well-characterized CYP2D6 probe substrate like dextromethorphan.^[15] The O-demethylation rate of dextromethorphan should align with the vendor's specifications for that lot of HLMS.

Possible Cause B: Presence of Inhibitors or Inducers in the Assay

- Expertise & Logic: CYP2D6 activity can be potently inhibited by numerous compounds, a phenomenon known as phenoconversion, where a genotypic normal metabolizer behaves like a phenotypic poor metabolizer.^{[9][16]} If your test compound, vehicle (e.g., DMSO), or a contaminant in your buffer system is a CYP2D6 inhibitor, ODE formation will be artificially low.
- Troubleshooting & Validation:
 - Vehicle Control: Run a vehicle control (your assay buffer and any solvents like DMSO) without the test article to establish a baseline metabolic rate.
 - Inhibitor Check: If you suspect inhibition, perform a co-incubation experiment. Run your standard encainide metabolism assay in the presence and absence of a known potent CYP2D6 inhibitor (e.g., quinidine).^[17] A significant drop in ODE formation in the presence of quinidine confirms your system is responsive to inhibition.
 - Review All Components: Scrutinize every component of your assay medium. Some common lab reagents or plasticware leachables can interfere with enzymatic activity.

Table 1: Common Potent Inhibitors of CYP2D6

Compound Class	Examples
Antidepressants	Bupropion, Fluoxetine, Paroxetine
Antiarrhythmics	Quinidine, Propafenone
Antipsychotics	Haloperidol, Risperidone
Others	Cinacalcet, Terbinafine

Source: Adapted from various pharmacogenetics resources.^[18]

Possible Cause C: Sub-optimal Assay Conditions

- Expertise & Logic: Enzyme kinetics are highly dependent on factors like substrate concentration, enzyme concentration, pH, temperature, and cofactor availability. If encainide concentration is too high, you might saturate the enzyme, leading to a plateau in the reaction rate that doesn't reflect the true V_{max} . If the NADPH (the essential cofactor for CYPs) is depleted, the reaction will prematurely stop.
- Troubleshooting & Validation:
 - Determine Kinetic Parameters: Perform an enzyme kinetics study by varying the concentration of encainide while keeping the HLM concentration constant. This will allow you to determine the Michaelis-Menten constant (K_m) and maximum velocity (V_{max}). For accurate rate measurements, experiments should ideally be run with a substrate concentration at or below the K_m .
 - Ensure Linearity: Verify that the reaction rate (ODE formation) is linear with respect to both time and protein concentration. Run time-course and enzyme-concentration-course experiments to find the optimal conditions where the product formation is linear.
 - Cofactor Regeneration: Ensure your incubation includes an NADPH-regenerating system (e.g., G6P, G6PD, NADP+) to maintain a constant supply of this critical cofactor, especially for longer incubation times.[\[19\]](#)

Problem 2: Poor Correlation Between In Vitro Data and In Vivo Outcomes

Your in vitro HLM data doesn't seem to predict the plasma concentrations of encainide and ODE you observe in your animal or human studies.

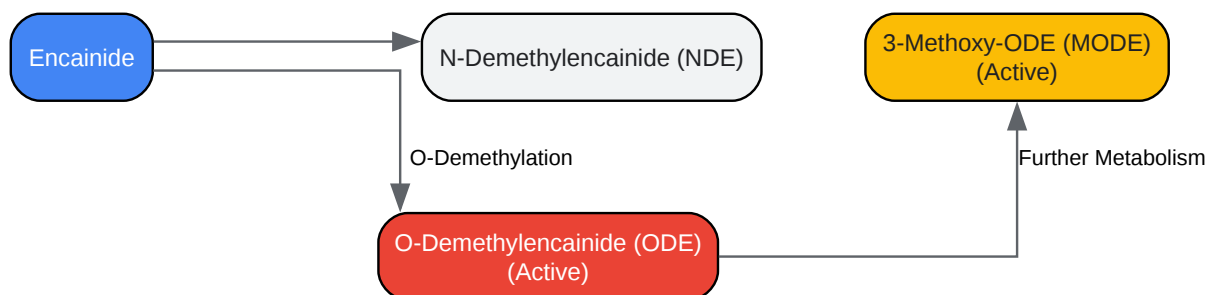
Expertise & Logic: Encainide metabolism is more complex than a single O-demethylation step. Other metabolic pathways and physiological factors like drug transport can significantly influence the overall pharmacokinetic profile.[\[6\]](#)

- Troubleshooting & Validation:

- Analyze for Other Metabolites: Expand your analytical method to detect other known metabolites, such as N-Demethylencaïnide (NDE) and 3-methoxy-**O-demethylencaïnide** (MODE).[13] The N-demethylation pathway is less dependent on CYP2D6 and may become more prominent in PMs.[2] MODE is formed from the further metabolism of ODE.
- Consider Pathway Interplay: The formation of ODE is the rate-limiting step for the subsequent formation of MODE. In PMs, neither ODE nor MODE is formed in significant amounts.[13] In EMs, both are major metabolites found in plasma.[1]
- Investigate Transporters: While metabolism is the primary driver of variability, uptake (into the liver) and efflux (out of the liver) transporters could play a secondary role. Consider using cell-based systems (e.g., transfected cell lines) to investigate if encainide or its metabolites are substrates of common drug transporters like P-glycoprotein or OATPs.

Visualization: Encainide Metabolic Pathways

This diagram illustrates the primary metabolic routes for encainide, highlighting the central role of CYP2D6.



[Click to download full resolution via product page](#)

Caption: Major metabolic pathways of Encainide.

Key Experimental Protocols

Protocol 1: In Vitro Metabolism of Encainide in Human Liver Microsomes

This protocol provides a framework for a typical HLM incubation to determine the rate of ODE formation.

Objective: To measure the rate of **O-Demethylencaïnide** (ODE) formation from encainide in a specific lot of human liver microsomes.

Materials:

- Human Liver Microsomes (genotyped for CYP2D6, e.g., EM phenotype)
- Encainide stock solution (in a suitable solvent like methanol or DMSO)
- Phosphate Buffer (100 mM, pH 7.4)
- NADPH Regenerating System (e.g., Promega Cat# V9510 or similar)
 - Solution A: NADP⁺, Glucose-6-Phosphate
 - Solution B: Glucose-6-Phosphate Dehydrogenase
- Stop Solution (e.g., ice-cold acetonitrile with an internal standard)
- 96-well incubation plate
- LC-MS/MS system for analysis

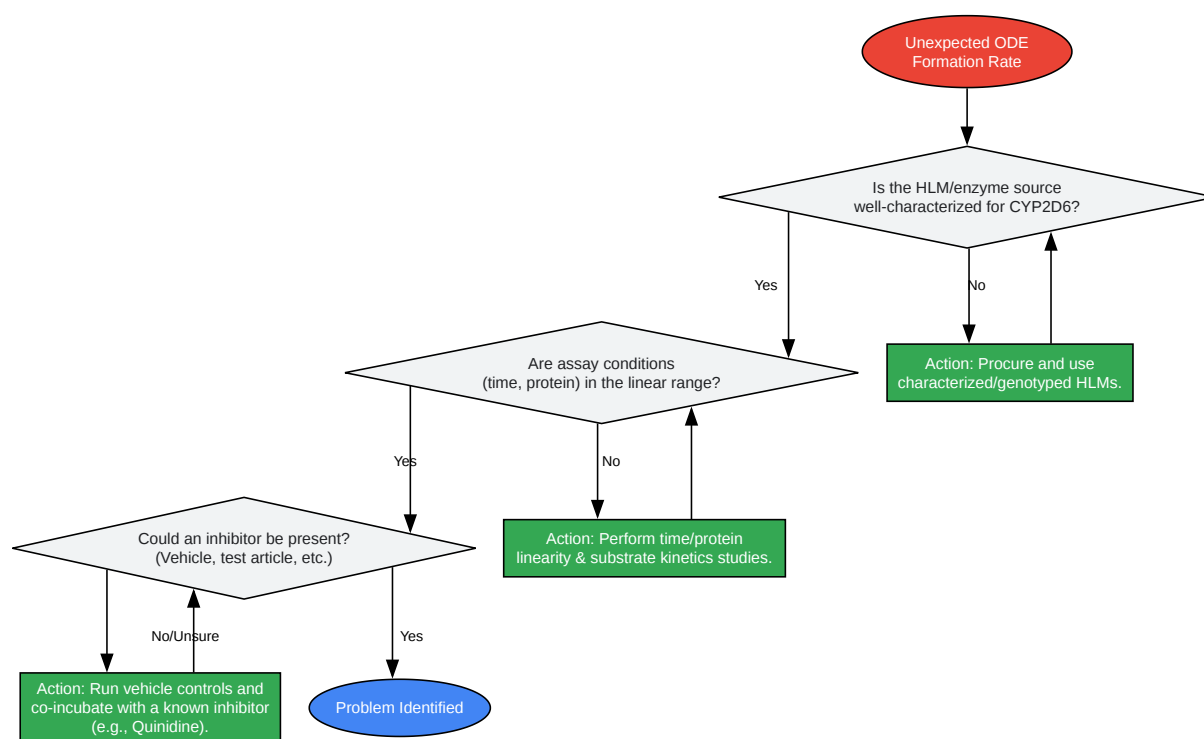
Procedure:

- Preparation: Thaw HLM on ice. Prepare working solutions of encainide by diluting the stock in phosphate buffer. Prepare the complete NADPH regenerating system according to the manufacturer's instructions.
- Pre-incubation: In a 96-well plate, add the phosphate buffer, the HLM suspension (final concentration e.g., 0.5 mg/mL), and the NADPH regenerating system (Solution A).
- Initiate Reaction: Pre-warm the plate at 37°C for 5-10 minutes. Initiate the metabolic reaction by adding NADPH regenerating system (Solution B) or the pre-made complete system. Immediately after, add the encainide working solution to achieve the desired final concentration (e.g., 1 µM).

- Incubation: Incubate at 37°C for a predetermined time (e.g., 15 minutes, within the linear range).
- Terminate Reaction: Stop the reaction by adding 2-3 volumes of ice-cold acetonitrile (containing an analytical internal standard for LC-MS/MS quantification).
- Sample Processing: Centrifuge the plate at high speed (e.g., 4000 x g for 20 minutes) to pellet the precipitated protein.
- Analysis: Transfer the supernatant to a new plate or vials for analysis by a validated LC-MS/MS method to quantify the concentration of ODE formed.
- Controls:
 - Negative Control (No NADPH): Replace the NADPH system with buffer to ensure the reaction is NADPH-dependent.
 - Negative Control (No HLM): Replace HLM with buffer to check for non-enzymatic degradation of encainide.

Visualization: Troubleshooting Workflow for In Vitro Assays

This flowchart outlines a logical sequence for diagnosing unexpected results in your in vitro metabolism experiments.



[Click to download full resolution via product page](#)

Caption: A logical workflow for troubleshooting in vitro assay variability.

Data Presentation and Interpretation

The profound impact of CYP2D6 phenotype on encainide pharmacokinetics is best illustrated by comparing key parameters between Extensive Metabolizers (EMs) and Poor Metabolizers (PMs).

Table 2: Pharmacokinetic Properties of Encainide by CYP2D6 Phenotype

Parameter	Extensive Metabolizers (EM)	Poor Metabolizers (PM)	Implication
Primary Metabolizing Enzyme	CYP2D6 (Normal Function)	CYP2D6 (Deficient)	Central cause of variability.
Oral Bioavailability	~30%	~85%	High first-pass metabolism in EMs.[2] [20]
Elimination Half-life (Parent)	~2.5 hours	8 - 11 hours	Rapid clearance in EMs vs. slow clearance in PMs.[1] [2]
Plasma Conc. (Parent Drug)	Low	10- to 20-fold Higher	PMs accumulate the parent drug.[1]
Plasma Conc. (ODE & MODE)	High (often > Parent)	Very Low to Undetectable	The pharmacologically active species differ between phenotypes. [13]
Primary Antiarrhythmic Agent	ODE and MODE	Encainide	The source of the therapeutic effect is phenotype-dependent. [4]

This table synthesizes data from multiple sources to provide a comparative overview.[1][2][4]
[13][20]

Interpreting Your Results

When analyzing your data, always contextualize it within the CYP2D6 genetic framework.

- High ODE, Low Encainide: Your system is representative of an EM or UM phenotype.

- Low/No ODE, High Encainide: Your system mimics a PM phenotype, or there is a potent inhibitor present.
- Variable Results: If you see high batch-to-batch variability with uncharacterized pooled HLMs, it is likely due to shifting proportions of metabolizer genotypes in the donor pools.

By systematically applying these troubleshooting guides, protocols, and interpretation frameworks, researchers can de-convolute the complexities of **O-Demethylencaainide** metabolism, leading to more robust, reproducible, and clinically relevant scientific outcomes.

References

- Wang, T., Roden, D. M., Wolf, H. J., Woosley, R. L., Wilkinson, G. R., & Wood, A. J. (1984). Influence of genetic polymorphism on the metabolism and disposition of encainide in man. *Journal of Pharmacology and Experimental Therapeutics*, 228(3), 605–611. [[Link](#)]
- Grokipedia. (2026). Encainide. Grokipedia. Retrieved January 13, 2026.
- Taylor & Francis. (n.d.). Encainide – Knowledge and References. Taylor & Francis Online. Retrieved January 13, 2026.
- Biomedical and Pharmacology Journal. (2024). Personalized Medicine of flecainide (The impact of the CYP2D6 and CYP1A2 polymorphism on responses to flecainide). *Biomedical and Pharmacology Journal*. Retrieved January 13, 2026.
- Kato, M., et al. (2018). Effects of CYP2D6 genotypes on age-related change of flecainide metabolism. *British Journal of Clinical Pharmacology*, 84(5), 994-1003. [[Link](#)]
- BenchChem. (2025). A Comparative Analysis of the Metabolic Pathways of Encainide and Flecainide. BenchChem. Retrieved January 13, 2026.
- Jaillon, P. (1990). Pharmacokinetics and metabolism of encainide. *Cardiovascular Drugs and Therapy*, 4(Suppl 3), 561–565. [[Link](#)]
- Roden, D. M., & Woosley, R. L. (1986). Oxidative metabolism of encainide: polymorphism, pharmacokinetics and clinical considerations. *Xenobiotica*, 16(7), 619-626. [[Link](#)]
- Bhandari, S., & Shaeer, K. (2022). CYP2D6 pharmacogenetics and phenoconversion in personalized medicine. *Expert Opinion on Drug Metabolism & Toxicology*, 18(11), 737-749. [[Link](#)]

- Gene2Rx. (2024). Exploring CYP2D6 and the Impact of Genetic Variations on Enzyme Function and Drug Response. Gene2Rx. Retrieved January 13, 2026.
- Roden, D. M., & Woosley, R. L. (1986). Disposition kinetics of encainide and metabolites. The American Journal of Cardiology, 58(5), 4C–9C. [\[Link\]](#)
- ARUP Laboratories. (2025). CYP2D6 | Test Fact Sheet. ARUP Consult. Retrieved January 13, 2026.
- Ozbal, C. C., et al. (2005). Highly Miniaturized Formats for In Vitro Drug Metabolism Assays Using Vivid Fluorescent Substrates and Recombinant Human Cytochrome P450 Enzymes. Journal of Biomolecular Screening, 10(1), 56-66. [\[Link\]](#)
- Wikipedia. (n.d.). CYP2D6. Wikipedia. Retrieved January 13, 2026.
- Turgeon, J., et al. (1985). Encainide and its metabolites. Comparative effects in man on ventricular arrhythmia and electrocardiographic intervals. The Journal of Clinical Investigation, 76(2), 539-547. [\[Link\]](#)
- St. Jude Children's Research Hospital. (n.d.). Cytochrome P450 2D6 (CYP2D6). St. Jude Children's Research Hospital. Retrieved January 13, 2026.
- Adams, C. D., et al. (2022). Leveraging in Vitro Models for Clinically Relevant Rare CYP2D6 Variants in Pharmacogenomics. Clinical Pharmacology & Therapeutics, 111(3), 649-659. [\[Link\]](#)
- Promega Corporation. (n.d.). P450-Glo™ CYP2D6 Assay and Screening Systems. Promega. Retrieved January 13, 2026.
- ResearchGate. (n.d.). CYP2D6 variants and in vitro metabolism of CYP2D6 substrates.
- Scherer, M., et al. (2021). Assessing the Feasibility of In Vitro Assays in Combination with Biological Matrices to Screen for Endogenous CYP450 Phenotype Biomarkers Using an Untargeted Metabolomics Approach—A Proof of Concept Study. Metabolites, 11(10), 661. [\[Link\]](#)
- Turgeon, J., et al. (1985). Encainide and its metabolites. Comparative effects in man on ventricular arrhythmia and electrocardiographic intervals. The Journal of Clinical Investigation, 76(2), 539-547. [\[Link\]](#)

- Bhandari, S., & Shaeer, K. (2022). CYP2D6 pharmacogenetics and phenoconversion in personalized medicine. *Expert Opinion on Drug Metabolism & Toxicology*, 18(11), 737-749. [\[Link\]](#)
- ResearchGate. (n.d.). Clinically relevant drug substrates for metabolism by CYP2D6 enzymes.
- Gomoll, A. W., & Byrne, J. E. (1985). The Effects of Encainide and Its Major Metabolites, O-demethyl Encainide and 3-methoxy-O-demethyl Encainide, on Experimental Cardiac Arrhythmias in Dogs. *Journal of Cardiovascular Pharmacology*, 7(2), 329-335. [\[Link\]](#)
- Woosley, R. L., et al. (1986). Clinical pharmacokinetics of encainide. *Clinical Pharmacokinetics*, 11(5), 423-433. [\[Link\]](#)
- Royal Society of Chemistry. (2023). LC-MS/MS-based investigation of pharmacokinetic interactions between CYP3A4 substrates enzalutamide and repaglinide in rats. *Analytical Methods*. [\[Link\]](#)
- Roden, D. M., et al. (1982). Antiarrhythmic activity of the O-demethyl metabolite of encainide. *The Journal of Pharmacology and Experimental Therapeutics*, 223(3), 588-594. [\[Link\]](#)
- Haslemo, T., et al. (2019). Significantly lower CYP2D6 metabolism measured as the O/N-desmethylvenlafaxine metabolic ratio in carriers of CYP2D641 versus CYP2D69 or CYP2D6*10: a study on therapeutic drug monitoring data from 1003 genotyped Scandinavian patients. *British Journal of Clinical Pharmacology*, 85(1), 194-202. [\[Link\]](#)
- Li, Z., et al. (2020). Distinct RNA N-demethylation pathways catalyzed by nonheme iron ALKBH5 and FTO enzymes enable regulation of formaldehyde release rates. *Proceedings of the National Academy of Sciences*, 117(41), 25284-25292. [\[Link\]](#)
- Chan, E., & Tan, W. L. (2014). Metabolism-related pharmacokinetic drug–drug interactions with tyrosine kinase inhibitors: current understanding, challenges and recommendations. *British Journal of Clinical Pharmacology*, 78(6), 1228-1243. [\[Link\]](#)
- Summers, R. M., et al. (2012). Novel, Highly Specific N-Demethylases Enable Bacteria To Live on Caffeine and Related Purine Alkaloids. *Journal of Bacteriology*, 194(8), 2041-2049. [\[Link\]](#)

- ResearchGate. (n.d.). Encainide and its metabolites. Comparative effects in man on ventricular arrhythmia and electrocardiographic intervals.
- Hermann, M., et al. (2000). CYP2D6 is involved in O-demethylation of diltiazem. An in vitro study with transfected human liver cells. *European Journal of Clinical Pharmacology*, 55(11), 813-819. [[Link](#)]
- Jones, B. C., et al. (2000). Characterization of dextromethorphan O- and N-demethylation catalyzed by highly purified recombinant human CYP2D6. *Drug Metabolism and Disposition*, 28(10), 1187-1191. [[Link](#)]
- Paar, W. D., et al. (1997). Polymorphic CYP2D6 Mediates O-demethylation of the Opioid Analgesic Tramadol. *European Journal of Clinical Pharmacology*, 53(3-4), 235-239. [[Link](#)]
- Tateishi, T., et al. (1999). Analysis of the CYP2D6 gene in relation to dextromethorphan O-demethylation capacity in a Japanese population. *Clinical Pharmacology & Therapeutics*, 65(5), 570-575. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Influence of genetic polymorphism on the metabolism and disposition of encainide in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pharmacokinetics and metabolism of encainide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The effects of encainide and its major metabolites, O-demethyl encainide and 3-methoxy-O-demethyl encainide, on experimental cardiac arrhythmias in dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Encainide and its metabolites. Comparative effects in man on ventricular arrhythmia and electrocardiographic intervals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Encainide and its metabolites. Comparative effects in man on ventricular arrhythmia and electrocardiographic intervals - PMC [pmc.ncbi.nlm.nih.gov]

- [6. taylorandfrancis.com](https://taylorandfrancis.com) [taylorandfrancis.com]
- [7. Antiarrhythmic activity of the O-demethyl metabolite of encainide - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [8. grokipedia.com](https://grokipedia.com) [grokipedia.com]
- [9. tandfonline.com](https://tandfonline.com) [tandfonline.com]
- [10. gene2rx.com](https://gene2rx.com) [gene2rx.com]
- [11. CYP2D6 - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [12. Cytochrome P450 2D6 \(CYP2D6\) | St. Jude Research](https://stjude.org) [stjude.org]
- [13. Oxidative metabolism of encainide: polymorphism, pharmacokinetics and clinical considerations - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [14. Leveraging in Vitro Models for Clinically Relevant Rare CYP2D6 Variants in Pharmacogenomics - PMC](https://pmc.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [15. Analysis of the CYP2D6 gene in relation to dextromethorphan O-demethylation capacity in a Japanese population - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [16. CYP2D6 pharmacogenetics and phenoconversion in personalized medicine - PMC](https://pmc.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [17. CYP2D6 is involved in O-demethylation of diltiazem. An in vitro study with transfected human liver cells - PubMed](https://pubmed.ncbi.nlm.nih.gov/) [pubmed.ncbi.nlm.nih.gov]
- [18. researchgate.net](https://researchgate.net) [researchgate.net]
- [19. Assessing the Feasibility of In Vitro Assays in Combination with Biological Matrices to Screen for Endogenous CYP450 Phenotype Biomarkers Using an Untargeted Metabolomics Approach—A Proof of Concept Study - PMC](https://pmc.ncbi.nlm.nih.gov/) [pmc.ncbi.nlm.nih.gov]
- [20. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Support Center: Addressing Variability in O-Demethylencaainide Metabolic Rates]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b041967/docs#technical-support-center-addressing-variability-in-o-demethylencaainide-metabolic-rates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)